

Purchasing Cinchonain IIa for Research: A Detailed Guide

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Compound of Interest

Compound Name: *cinchonain IIa*

Cat. No.: *B12379990*

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For researchers, scientists, and drug development professionals seeking to procure **cinchonain IIa** for investigational purposes, a variety of reputable chemical suppliers offer this compound. This guide provides a detailed overview of available suppliers, along with application notes and experimental protocols to facilitate its use in a laboratory setting.

Reputable Suppliers of Cinchonain IIa

Cinchonain IIa (CAS No. 85081-23-8) is available from several chemical suppliers that cater to the research community. When purchasing, it is crucial to consider the purity, quantity, and the supplier's certifications. Below is a summary of some key suppliers:

Supplier	Product Number	Purity	Unit Sizes Available
Alfa Chemistry	AC374631	Not Specified	Contact for details
Ambeed, Inc.	A283746	Not Specified	Contact for details
BOC Sciences	BN266990	Not Specified	Contact for details
TargetMol	T6589	Not Specified	Contact for details
Biosynth	KDA08123	Not Specified	5 mg, 10 mg, 25 mg, 50 mg
Parchem	266990	Not Specified	Contact for details
MedChemExpress	HY-N2457	>98%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg

Note: Purity levels and available unit sizes are subject to change. It is recommended to visit the supplier's website for the most current information.

Application Notes: Antioxidant and Anti-inflammatory Properties

Cinchonain IIa is a naturally occurring flavonoid with demonstrated antioxidant and potential anti-inflammatory activities, making it a compound of interest for various research applications.

Antioxidant Activity: **Cinchonain IIa** has been shown to be a potent antioxidant agent.^[1] This activity is often assessed through its ability to scavenge free radicals, such as 2,2-diphenyl-1-picrylhydrazyl (DPPH).

Anti-inflammatory Activity: Preliminary research suggests that **cinchonain IIa** may possess anti-inflammatory properties. These effects are typically investigated in cellular models, such as RAW 264.7 macrophage cells, by measuring the inhibition of inflammatory mediators like nitric oxide (NO) and pro-inflammatory cytokines.

Experimental Protocols

Below are detailed protocols for assessing the antioxidant and anti-inflammatory activities of **cinchonain IIa**.

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This protocol outlines the procedure for determining the free radical scavenging capacity of **cinchonain IIa**.

Materials:

- **Cinchonain IIa**
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol (or Ethanol)
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of DPPH solution: Prepare a 0.1 mM solution of DPPH in methanol. The solution should have a deep purple color.
- Preparation of **Cinchonain IIa** solutions: Prepare a stock solution of **cinchonain IIa** in methanol. From the stock solution, prepare a series of dilutions to obtain a range of concentrations to be tested.
- Assay:
 - In a 96-well microplate, add 100 μ L of the DPPH solution to each well.
 - Add 100 μ L of the different concentrations of **cinchonain IIa** solutions to the wells.
 - For the control, add 100 μ L of methanol instead of the **cinchonain IIa** solution.

- For the blank, add 200 μ L of methanol.
- Incubation: Incubate the microplate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of each well at 517 nm using a microplate reader.
- Calculation of Scavenging Activity: The percentage of DPPH radical scavenging activity is calculated using the following formula:

Where:

- A_{control} is the absorbance of the control (DPPH solution without the sample).
- A_{sample} is the absorbance of the DPPH solution with the **cinchonain IIa** sample.

Nitric Oxide (NO) Inhibition Assay in LPS-Stimulated RAW 264.7 Macrophages

This protocol describes how to measure the inhibitory effect of **cinchonain IIa** on nitric oxide production in lipopolysaccharide (LPS)-stimulated RAW 264.7 cells.

Materials:

- **Cinchonain IIa**
- RAW 264.7 macrophage cells
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Lipopolysaccharide (LPS) from E. coli
- Griess Reagent (1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride)
- 96-well cell culture plate

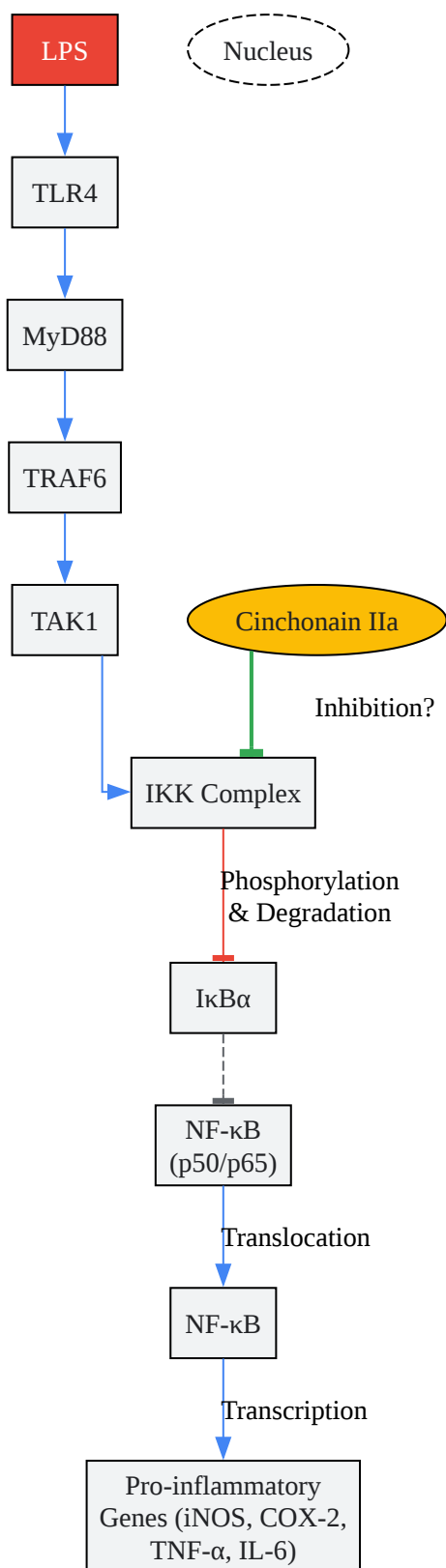
- Cell incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

- Cell Culture: Culture RAW 264.7 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin in a humidified incubator at 37°C with 5% CO₂.
- Cell Seeding: Seed the RAW 264.7 cells in a 96-well plate at a density of 5×10^4 cells/well and allow them to adhere for 24 hours.
- Treatment:
 - Remove the medium and replace it with fresh medium containing various concentrations of **cinchonain IIa**.
 - Incubate for 1 hour.
 - Stimulate the cells with LPS (1 µg/mL) and incubate for another 24 hours.
 - Include a control group (cells with LPS but no **cinchonain IIa**) and a blank group (cells without LPS or **cinchonain IIa**).
- Nitrite Measurement:
 - After incubation, collect 50 µL of the cell culture supernatant from each well.
 - Add 50 µL of Griess Reagent to each supernatant sample.
 - Incubate at room temperature for 10 minutes.
- Measurement: Measure the absorbance at 540 nm using a microplate reader.
- Calculation of NO Inhibition: The concentration of nitrite is determined using a standard curve prepared with sodium nitrite. The percentage of NO inhibition is calculated as:

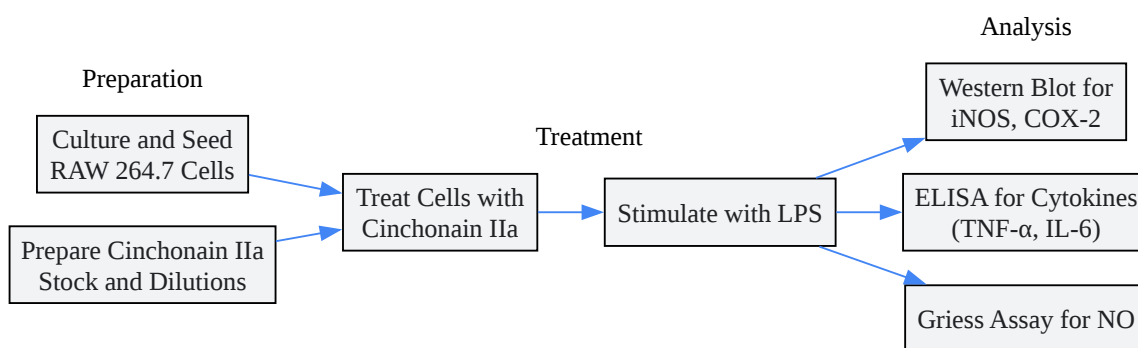
Signaling Pathway and Experimental Workflow

The diagrams below illustrate a potential signaling pathway influenced by **cinchonain IIa** and a typical experimental workflow for its investigation.



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Caption: Potential inhibition of the NF- κ B signaling pathway by **Cinchonain IIa**.



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Caption: Experimental workflow for assessing the anti-inflammatory effects of **Cinchonain IIa**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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